

Essential Safety and Logistical Information for Handling Itraconazole

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Compound of Interest

Compound Name: Keto-itraconazole

Cat. No.: B608329

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A Note on Terminology: The compound "**Keto-itraconazole**" is not a recognized chemical name in the provided documentation. This guide pertains to Itraconazole, a potent triazole antifungal agent. It is possible this was a conflation with a similar antifungal, Ketoconazole. The following information is specific to Itraconazole.

Itraconazole is classified as a hazardous substance and requires careful handling to minimize exposure.^[1] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[2][3][4]} As a potent pharmaceutical compound, it is crucial to use a combination of engineering controls and personal protective equipment (PPE) to ensure a safe working environment.^{[5][6][7]}

Hazard Identification and Safety Data Summary

Proper handling of Itraconazole is predicated on a clear understanding of its potential hazards and physical properties. The following tables summarize key quantitative safety data.

Table 1: Toxicological Data for Itraconazole

Parameter	Value	Species	Reference
Acute Oral LD50	>320 mg/kg	Rat	[1][4]
Acute Oral LD50	>320 mg/kg	Mouse	[1]
Acute Oral LD50	>200 mg/kg	Dog	[1]
Intraperitoneal LD50	100 mg/kg	Rat	[4]
Intravenous LD50	40 mg/kg	Rat	[1]
Intravenous LD50	46.4 mg/kg	Mouse	[1]

Table 2: Physical and Storage Properties

Property	Information
Appearance	White to off-white powder
Storage Temperature	15 – 25 °C[8]
Storage Conditions	Store in a dry, well-ventilated place in a tightly closed, light-resistant container.[8][9]
Incompatible Materials	Oxidizing agents[2]

Personal Protective Equipment (PPE) for Handling Itraconazole

A comprehensive PPE strategy is mandatory to prevent skin, eye, and respiratory exposure. The following table outlines the recommended PPE for handling powdered Itraconazole.

Table 3: Recommended Personal Protective Equipment

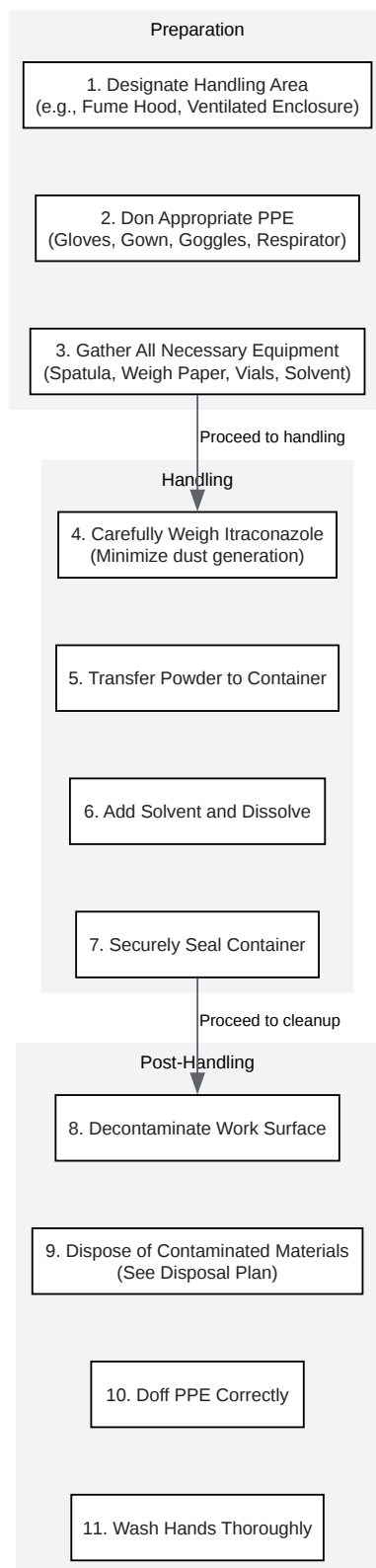
Body Part	PPE Recommendation	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or Viton™ gloves are suitable.[3] Gloves should be tested according to EN 374.[8] Always wash hands thoroughly after handling.[2][8]
Eyes/Face	Safety glasses with side-shields or goggles	If there is a splash hazard, a full face shield should be worn in addition to goggles.[10]
Respiratory	NIOSH-approved respirator	A particulate filter respirator (e.g., N95 or P2) is necessary when handling the powder to avoid dust formation.[8] Use in a well-ventilated area, preferably within a fume hood or ventilated balance enclosure.[8][11]
Body	Protective clothing/Lab coat	A long-sleeved lab coat is required.[11] For larger quantities or in situations with a higher risk of contamination, disposable gowns or "bunny suits" that close in the back are recommended.[12]

Operational Plans: Handling and Disposal

Adherence to standardized procedures is critical for minimizing risk. The following sections provide step-by-step guidance for handling Itraconazole and managing waste.

Experimental Workflow for Handling Itraconazole Powder

This workflow outlines the essential steps for safely weighing and preparing a solution of Itraconazole in a laboratory setting.

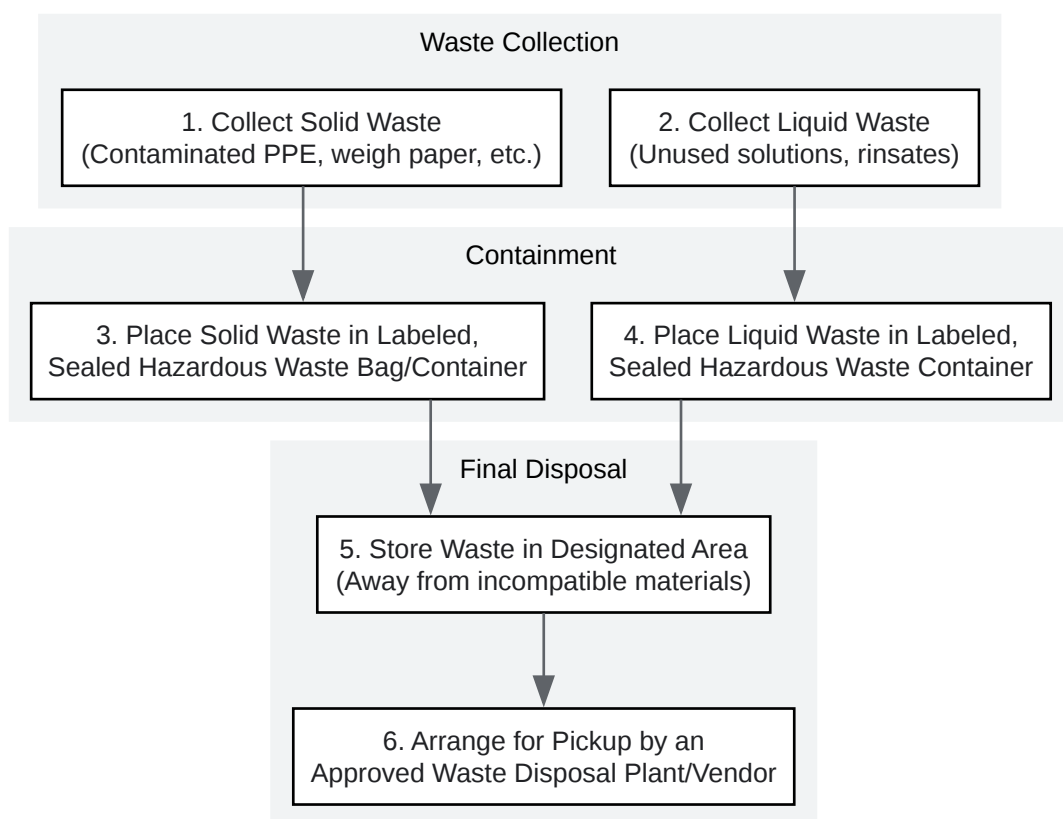


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Caption: A step-by-step workflow for the safe handling of powdered Itraconazole.

Disposal Plan for Itraconazole Waste

Proper disposal of Itraconazole and contaminated materials is essential to prevent environmental contamination and accidental exposure.



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Caption: A procedural diagram for the safe disposal of Itraconazole waste.

Emergency Procedures

Spill Response:

- Evacuate and alert personnel in the immediate area.^[1]

- Wearing appropriate PPE, cover the spill with an absorbent material to control dust.[8]
- Carefully sweep or scoop up the material and place it into a suitable, sealed container for disposal.[2]
- Clean the spill area with soap and water.
- Ventilate the affected area.[8]

First Aid Measures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[2][3] Get medical attention if irritation persists.[9]
- Eye Contact: Rinse cautiously with water for several minutes, including under the eyelids, for at least 15 minutes.[2] Remove contact lenses if present and easy to do. Seek immediate medical attention.[9]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[2][9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[9]

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